

In-Depth Technical Guide to the Safety of Azido-PEG8-TFP Ester

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Compound of Interest

Compound Name: Azido-PEG8-TFP ester

Cat. No.: B3111024

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This technical guide provides a comprehensive overview of the safety information for **Azido-PEG8-TFP ester**, a bifunctional crosslinker commonly utilized by researchers, scientists, and drug development professionals. The information is compiled from available Safety Data Sheets (SDS) to ensure safe handling and use in a laboratory setting.

Chemical and Physical Properties

Property	Value
Chemical Formula	C ₂₅ H ₃₇ F ₄ N ₃ O ₁₀ [1]
Molecular Weight	615.57 g/mol [1] [2]
CAS Number	1818294-49-3 [1]

Hazard Identification and Classification

Azido-PEG8-TFP ester is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to acute oral toxicity and aquatic toxicity.

Hazard Classification	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1]
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life
Chronic Aquatic Toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects

First-Aid Measures

In the event of exposure to **Azido-PEG8-TFP ester**, the following first-aid measures should be taken immediately.

Exposure Route	First-Aid Procedure
If Swallowed	Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.
Skin Contact	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes and call a physician.
Eye Contact	Remove any contact lenses, locate eye-wash station, and flush eyes immediately with large amounts of water. Separate eyelids with fingers to ensure adequate flushing. Promptly call a physician.
Inhalation	Immediately relocate self or casualty to fresh air.

Handling, Storage, and Disposal

Proper handling and storage procedures are critical to ensure safety and maintain the integrity of the product.

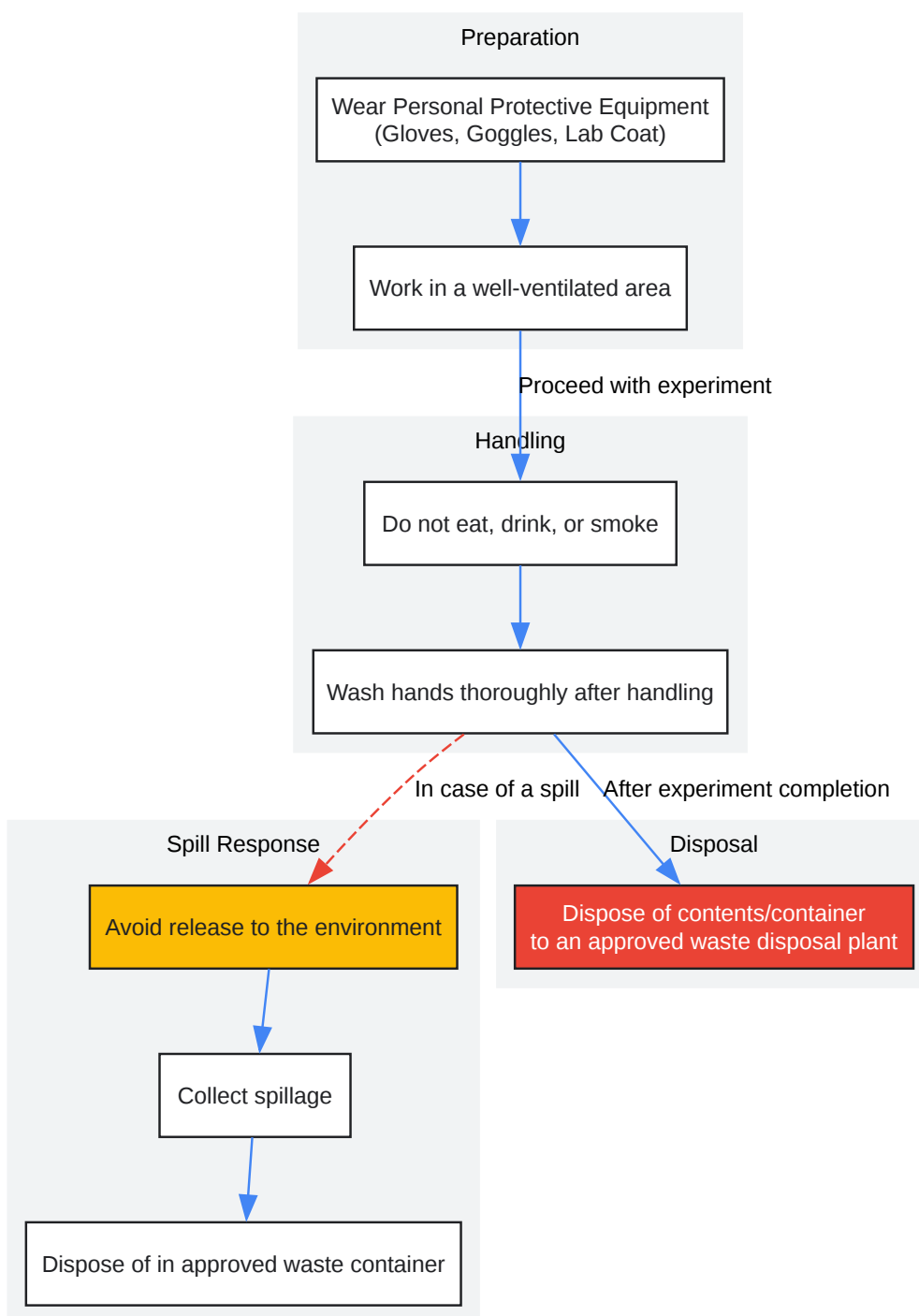
Aspect	Procedure
Handling	Wash skin thoroughly after handling. Do not eat, drink or smoke when using this product. Avoid release to the environment.
Storage	Recommended storage at -20°C.
Disposal	Dispose of contents/container to an approved waste disposal plant. Collect spillage.

Experimental Protocols

Detailed experimental protocols for the toxicological and ecotoxicological data presented in the Safety Data Sheet for **Azido-PEG8-TFP ester** are not publicly available in the provided search results. This information is typically held by the manufacturer.

Safety and Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **Azido-PEG8-TFP ester**, from preparation to disposal.



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References

- 1. Azido-PEG8-TFP ester|1818294-49-3|MSDS [dcchemicals.com]
- 2. Azido-PEG8-TFP ester | TargetMol [targetmol.com]
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